

foramsulfuron recovery studies soybean wheat rice maize

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Compound Focus: Foramsulfuron

CAS No.: 173159-57-4

Cat. No.: S638527

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Recovery Study & Method Performance Data

The following table summarizes the key quantitative data from the recovery studies and method validation for **foramsulfuron** in the four grain matrices [1].

Grain Matrix	Average Recovery (%) at Spiked Levels	Inter-day RSD* (%)	Limit of Quantification (mg/kg)
Soybeans	75.16 - 106.45% (at 5, 10, 100 µg/kg)	4.08 - 15.95%	0.005
Wheat	75.16 - 106.45% (at 5, 10, 100 µg/kg)	4.08 - 15.95%	0.005
Rice	75.16 - 106.45% (at 5, 10, 100 µg/kg)	4.08 - 15.95%	0.005
Maize	75.16 - 106.45% (at 5, 10, 100 µg/kg)	4.08 - 15.95%	0.005

RSD: Relative Standard Deviation; n=15

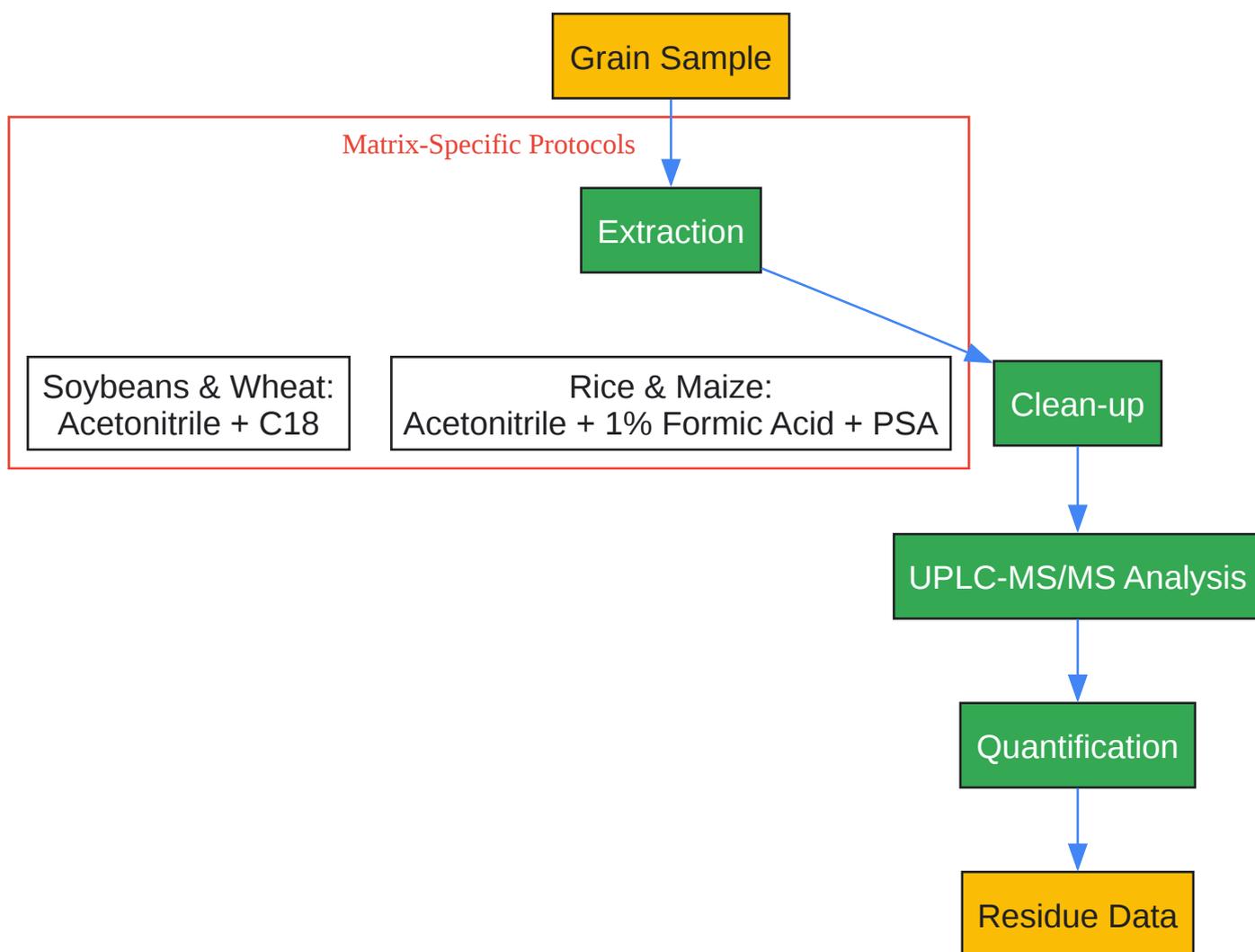
The method demonstrated **excellent linearity** with a coefficient of determination (R^2) greater than 0.9990 for **foramsulfuron** in all four grain matrices. The entire chromatographic analysis was achieved in under 5.0 minutes [1].

Detailed Experimental Protocol

The recovery data was generated using a robust analytical method that combines QuEChERS sample preparation with UPLC-MS/MS detection [1].

- **Sample Preparation (QuEChERS):** The study highlights that the optimal extraction solvent and clean-up sorbent depend on the grain matrix.
 - **Soybeans & Wheat:** **Acetonitrile** was used as the extraction solvent, and **Octadecylsilane (C18)** was used as a clean-up sorbent [1].
 - **Rice & Maize:** **Acetonitrile containing 1% formic acid** was used for extraction, and **Primary Secondary Amine (PSA)** was used for clean-up [1].
- **Instrumental Analysis (UPLC-MS/MS):** The extracts were analyzed using Ultra-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry. This technique provides high sensitivity and selectivity for detecting trace-level pesticide residues.
- **Validation Procedure:** The recovery studies were performed by spiking blank grain samples with **foramsulfuron** at three different concentration levels (5, 10, and 100 $\mu\text{g}/\text{kg}$). The average recovery and reproducibility (RSD) were then calculated from these spiked samples ($n=15$) [1].

The workflow of this analytical method is summarized below.



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Discussion & Comparative Context

- **Method Performance:** The recovery rates and reproducibility fall within generally acceptable guidelines for pesticide residue analysis, indicating a reliable and quick method for monitoring **foramsulfuron** in these grains [1].
- **Comparison with Other Herbicides:** While this data is **foramsulfuron**-specific, other herbicides pose different injury risks to crops like soybeans. For example, Group 14 herbicides (e.g., sulfentrazone, flumioxazin) can cause necrosis on seedlings, while Group 15 herbicides may cause temporary heart-shaped leaflets. This underscores the need for selective herbicides and sensitive detection methods [2] [3].

- **Broader Implications:** Research on other sulfonylurea herbicides, like chlorimuron-ethyl, shows that microbial degradation is a key mechanism for removing persistent residues from the environment. This highlights the importance of such studies for environmental and crop safety [4].

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